

physical and chemical properties of Dimethyl 2-aminoisophthalate

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Compound of Interest

Compound Name: *Dimethyl 2-aminoisophthalate*

Cat. No.: *B181068*

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An In-depth Technical Guide to Dimethyl 2-aminoisophthalate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl 2-aminoisophthalate is an aromatic organic compound that belongs to the family of aminobenzenedicarboxylate esters. Its structure, featuring both amino and ester functional groups, makes it a versatile building block in organic synthesis. This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, purification, and spectral analysis of **Dimethyl 2-aminoisophthalate**. While direct applications in drug development are not widely documented in publicly available literature, its utility as a chemical intermediate suggests its potential role in the synthesis of more complex, biologically active molecules.

Core Physical and Chemical Properties

The fundamental physicochemical properties of **Dimethyl 2-aminoisophthalate** are summarized in the table below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

Property	Value	Reference(s)
Molecular Formula	$C_{10}H_{11}NO_4$	[1] [2]
Molecular Weight	209.20 g/mol	[2]
CAS Number	57053-02-8	[1] [2]
Appearance	White to light yellow powder or crystals	[3]
Melting Point	102-103 °C	[1]
Boiling Point (Predicted)	309.3 ± 22.0 °C at 760 mmHg	[1]
Density (Predicted)	1.248 ± 0.06 g/cm ³	[1]
Solubility	While specific quantitative data is limited, it is expected to be soluble in common organic solvents like methanol, ethanol, and dichloromethane. It is predicted to be insoluble in water.	[4]
InChI Key	QVBQPOJYBWWILD-UHFFFAOYSA-N	[5]

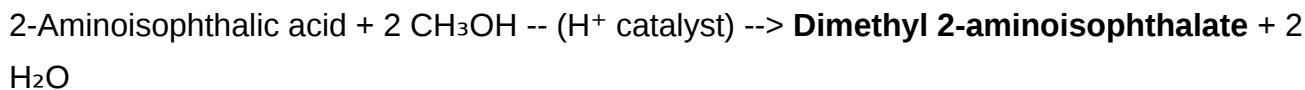
Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **Dimethyl 2-aminoisophthalate** are not readily available in peer-reviewed literature. However, based on standard organic chemistry principles and procedures for analogous compounds, plausible synthetic routes can be proposed.

Synthesis

A common and effective method for the synthesis of **Dimethyl 2-aminoisophthalate** is the esterification of 2-aminoisophthalic acid.

Reaction:



Detailed Protocol:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend 2-aminoisophthalic acid (1 equivalent) in an excess of anhydrous methanol (e.g., 10-20 equivalents), which also serves as the solvent.
- Catalyst Addition: Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid (e.g., 0.1-0.2 equivalents), to the suspension.
- Reflux: Heat the reaction mixture to reflux and maintain this temperature for several hours (typically 4-8 hours). The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature. Neutralize the excess acid with a mild base, such as a saturated aqueous solution of sodium bicarbonate. This should be done carefully due to potential gas evolution.
- Extraction: Extract the aqueous mixture with a suitable organic solvent, such as ethyl acetate or dichloromethane (3 x volume of the aqueous layer).
- Drying and Concentration: Combine the organic extracts, dry over an anhydrous drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate), filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.

Purification

The crude **Dimethyl 2-aminoisophthalate** can be purified by recrystallization.

Detailed Protocol:

- Solvent Selection: Choose a suitable solvent or solvent system for recrystallization. A good solvent will dissolve the compound when hot but not when cold. A mixture of ethanol and water or ethyl acetate and hexane could be effective.

- Dissolution: Dissolve the crude product in a minimal amount of the hot recrystallization solvent.
- Decolorization (Optional): If the solution is colored, a small amount of activated charcoal can be added to the hot solution to remove colored impurities. The charcoal is then removed by hot filtration.
- Crystallization: Allow the hot, saturated solution to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- Isolation and Drying: Collect the purified crystals by vacuum filtration, wash them with a small amount of the cold recrystallization solvent, and dry them under vacuum to remove any residual solvent.

Spectral Data for Structural Elucidation

The structure of **Dimethyl 2-aminoisophthalate** can be confirmed using various spectroscopic techniques.

- ^1H NMR (Proton Nuclear Magnetic Resonance): The ^1H NMR spectrum is expected to show distinct signals for the aromatic protons and the methyl protons of the two ester groups. The integration of these signals will correspond to the number of protons in each environment. The chemical shifts and splitting patterns of the aromatic protons will be indicative of their positions on the benzene ring.[5]
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The ^{13}C NMR spectrum will show signals for each unique carbon atom in the molecule, including the carbonyl carbons of the ester groups, the aromatic carbons, and the methyl carbons.
- IR (Infrared) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the functional groups present. Key expected peaks include N-H stretching vibrations for the primary amine (around $3300\text{-}3500\text{ cm}^{-1}$), C=O stretching for the ester groups (around $1700\text{-}1730\text{ cm}^{-1}$), and C-O stretching for the ester linkage.
- Mass Spectrometry (MS): Mass spectrometry will show the molecular ion peak corresponding to the molecular weight of the compound (209.20 g/mol), confirming its elemental composition.[2]

Applications in Research and Drug Development

Currently, there is limited direct evidence in the scientific literature of **Dimethyl 2-aminoisophthalate** being used as a therapeutic agent or having specific, well-defined biological activities. Its primary role appears to be that of a versatile chemical intermediate in the synthesis of more complex molecules.

The presence of three reactive sites—the amino group and two ester functionalities—allows for a variety of chemical transformations. This makes it a valuable starting material for the construction of:

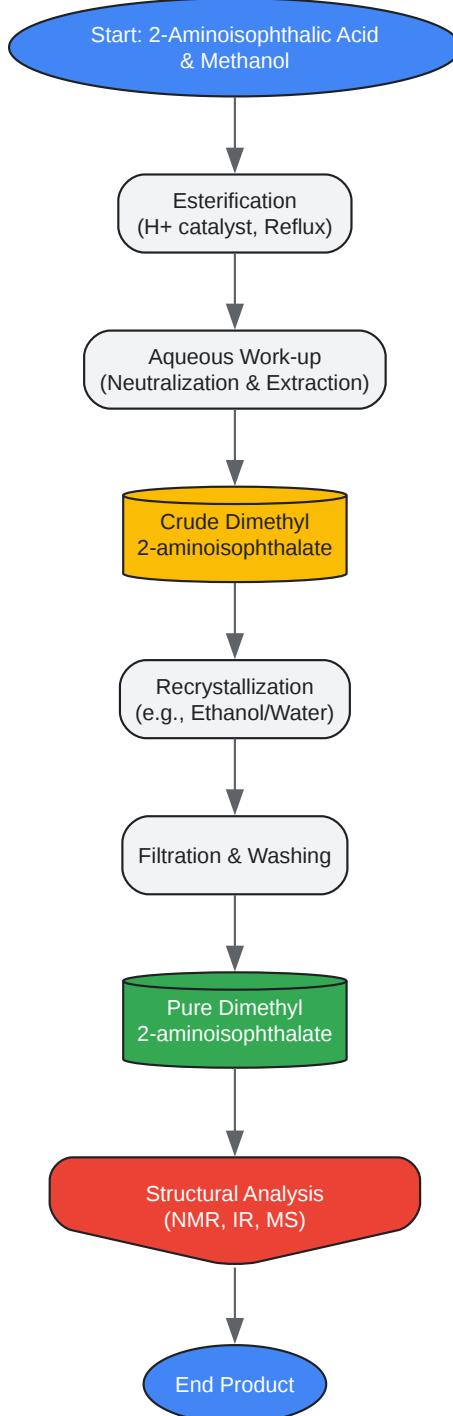
- Heterocyclic compounds: The amino group can be a key component in the formation of various nitrogen-containing heterocyclic rings, which are common scaffolds in many pharmaceuticals.
- Polymers and Materials Science: The difunctional nature of the molecule lends itself to polymerization reactions. Its isomer, dimethyl 5-aminoisophthalate, has been used in the synthesis of metal-organic frameworks (MOFs).^[6]
- Lead compounds in medicinal chemistry: As a substituted aniline derivative, it can serve as a core structure for the synthesis of libraries of compounds to be screened for biological activity. While no specific signaling pathways have been directly associated with **Dimethyl 2-aminoisophthalate**, its derivatives could potentially interact with a wide range of biological targets depending on the subsequent modifications.

Visualizations

Synthesis and Purification Workflow

The following diagram illustrates the logical workflow for the synthesis and purification of **Dimethyl 2-aminoisophthalate**.

Synthesis and Purification of Dimethyl 2-aminoisophthalate

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Caption: A workflow diagram for the synthesis and purification of **Dimethyl 2-aminoisophthalate**.

Conclusion

Dimethyl 2-aminoisophthalate is a valuable chemical compound with well-defined physical and chemical properties. While it may not be a direct player in drug development, its role as a versatile synthetic intermediate should not be underestimated. The protocols and data presented in this guide offer a solid foundation for researchers and scientists looking to utilize this compound in their synthetic endeavors, potentially leading to the discovery of novel molecules with significant biological activity. Further research into the derivatization of **Dimethyl 2-aminoisophthalate** could unveil new therapeutic possibilities.

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